

Zuranolone: A Deep Dive into its Chemical Structure and Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Zuranolone

Cat. No.: B1405386

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Zuranolone (also known as SAGE-217 or by its brand name Zurzuvae) is a pioneering neuroactive steroid that has garnered significant attention for its novel mechanism of action and rapid antidepressant effects. It is a positive allosteric modulator of the GABA-A receptor, offering a new therapeutic avenue for postpartum depression (PPD). This technical guide provides a comprehensive overview of the chemical architecture of **Zuranolone** and a detailed account of its synthetic pathway, tailored for professionals in the field of drug discovery and development.

Chemical Structure

Zuranolone is a synthetic analog of the endogenous neurosteroid allopregnanolone. Its chemical structure is that of a 19-norpregnane steroid, characterized by a specific arrangement of functional groups that contribute to its pharmacological activity and pharmacokinetic profile.

Systematic IUPAC Name: 1-[2-[(3R,5R,8R,9R,10S,13S,14S,17S)-3-hydroxy-3,13-dimethyl-2,4,5,6,7,8,9,10,11,12,14,15,16,17-tetradecahydro-1H-cyclopenta[a]phenanthren-17-yl]-2-oxoethyl]pyrazole-4-carbonitrile.[1]

Key Structural Features:

- **Steroid Core:** A 19-norpregnane skeleton, which is a pregnane steroid missing a methyl group at the C-10 position.
- **3 α -hydroxy, 3 β -methyl Group:** A hydroxyl group at the 3 α position and a methyl group at the 3 β position of the A-ring are crucial for its interaction with the GABA-A receptor.
- **20-oxo Group:** A ketone functional group at the C-20 position.
- **21-pyrazole-4-carbonitrile Moiety:** A distinguishing feature is the attachment of a 4-cyano-1H-pyrazol-1-yl group at the C-21 position, which plays a significant role in its potency and oral bioavailability.

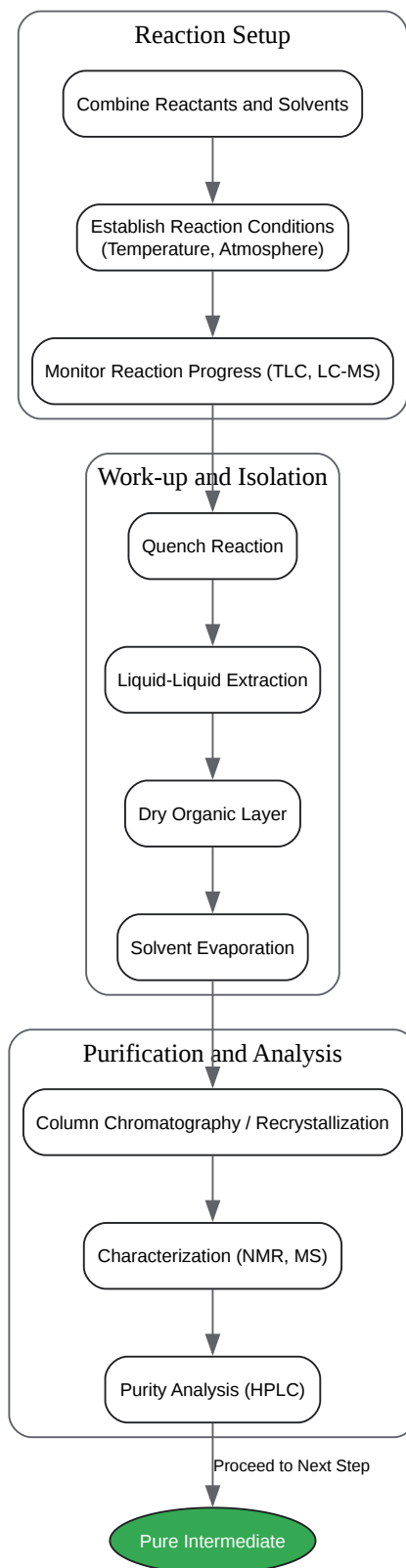
Physicochemical and Structural Properties

Property	Value	Reference
Molecular Formula	C ₂₅ H ₃₅ N ₃ O ₂	[2][3]
Molecular Weight	409.57 g/mol	[2][3]
CAS Number	1632051-40-1	[3]
Appearance	White to off-white, non-hygroscopic, crystalline solid	[2]
Stereochemistry	Defined stereocenters at positions 3, 5, 8, 9, 10, 13, 14, and 17	[1]

Synthesis of Zuranolone

The synthesis of **Zuranolone** is a multi-step process that begins with a readily available steroid precursor. The following pathway has been compiled from patent literature and medicinal chemistry publications.

Synthetic Pathway Overview



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. downloads.regulations.gov [downloads.regulations.gov]
- 2. pubmed.ncbi.nlm.nih.gov [pubmed.ncbi.nlm.nih.gov]
- 3. pubmed.ncbi.nlm.nih.gov [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Zuranolone: A Deep Dive into its Chemical Structure and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1405386#chemical-structure-and-synthesis-of-zuranolone>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com